

Application Notes and Protocols for Tiaramide Cell-Based Assays

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Compound of Interest

Compound Name:	Tiaramide
Cat. No.:	B1203770

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Introduction

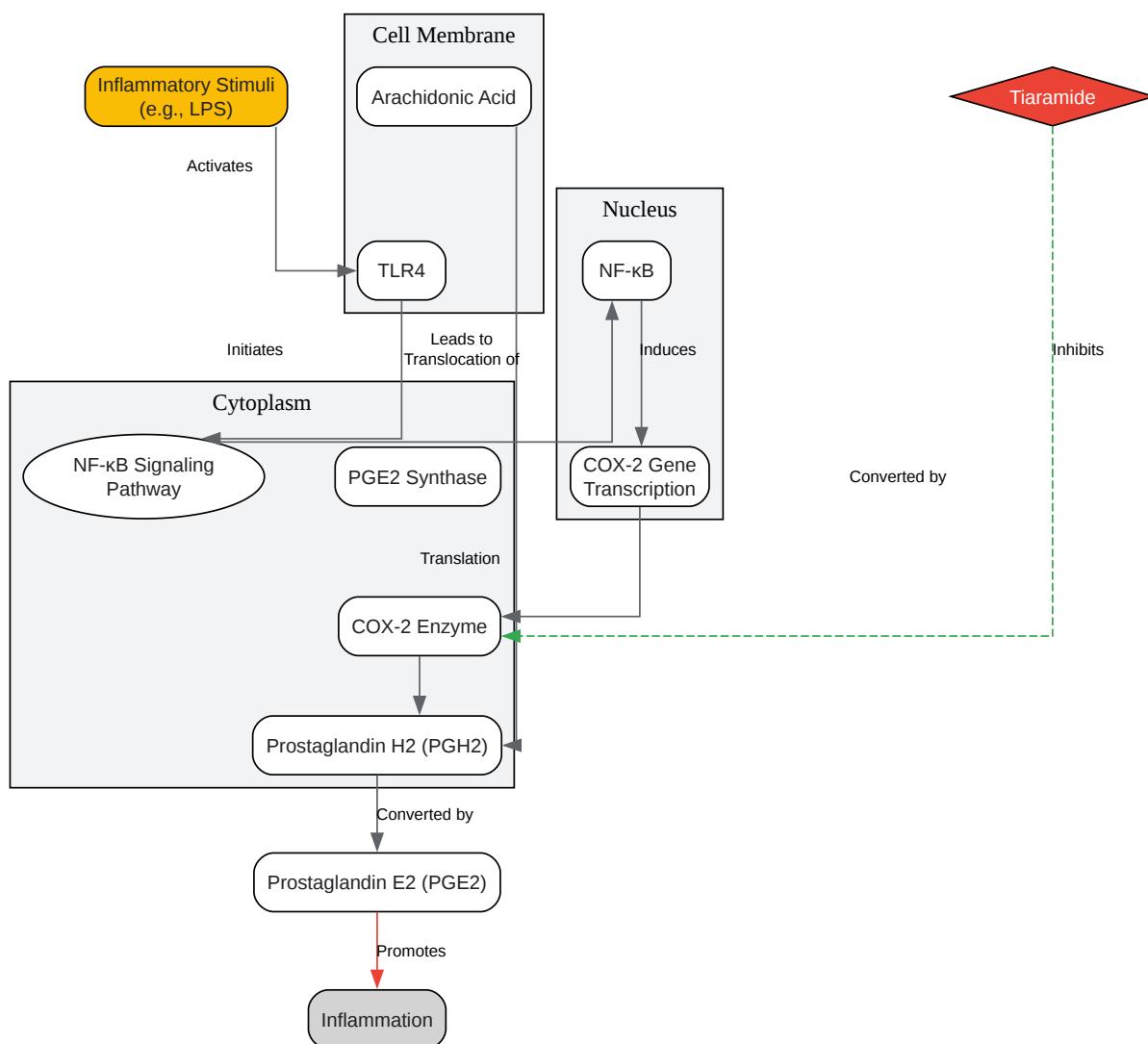
Tiaramide is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and anti-allergic properties.^{[1][2][3][4][5][6][7][8]} Its primary mechanism of action involves the inhibition of cyclooxygenase (COX) enzymes, which are key in the synthesis of prostaglandins, potent mediators of inflammation.^{[2][6][9]} **Tiaramide** has also been shown to inhibit the release of histamine, contributing to its anti-allergic effects.^{[1][5][8][10]}

These application notes provide detailed protocols for a selection of fundamental cell-based assays to characterize the biological activity of **Tiaramide**. The described methods will enable researchers to assess its effects on cell viability, apoptosis, and its anti-inflammatory properties through the quantification of prostaglandin E2 (PGE2) and the inhibition of COX-2 activity. While specific quantitative data for **Tiaramide** is not extensively available in public literature, the provided protocols offer a robust framework for generating such data in a laboratory setting.

Signaling Pathways and Experimental Workflows

To visualize the biological context and the experimental procedures, the following diagrams have been generated using the Graphviz DOT language.

Tiaramide's Proposed Anti-Inflammatory Signaling Pathway



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